

2-Tetradecanol chemical and physical properties

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Compound of Interest

Compound Name: 2-Tetradecanol

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An In-depth Technical Guide to **2-Tetradecanol**: Chemical and Physical Properties for Researchers and Drug Development Professionals

Introduction

2-Tetradecanol, a long-chain fatty alcohol, is a molecule of increasing interest in various scientific fields, including materials science and drug development.^[1] Its unique amphiphilic nature, possessing both hydrophobic and hydrophilic properties, underpins its potential applications.^[1] This technical guide provides a comprehensive overview of the chemical and physical properties of **2-tetradecanol**, its potential applications, and relevant experimental considerations for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

The fundamental chemical and physical characteristics of **2-tetradecanol** are summarized in the tables below. These properties are crucial for understanding its behavior in various experimental and formulation settings.

Table 1: General Chemical Identifiers for 2-Tetradecanol

Identifier	Value	Source
IUPAC Name	tetradecan-2-ol	[1][2]
Synonyms	sec-Tetradecyl alcohol, Tetradecanol-2	[3][4][5]
CAS Number	4706-81-4	[1][3][4]
Molecular Formula	C14H30O	[1][3][4]
Molecular Weight	214.39 g/mol	[1][2][3][4]
InChI	InChI=1S/C14H30O/c1-3-4-5- 6-7-8-9-10-11-12-13- 14(2)15/h14-15H,3-13H2,1- 2H3	[1][4]
InChI Key	BRGJIIMZXMWMCC- UHFFFAOYSA-N	[1][4]
SMILES	CCCCCCCCCCCC(C)O	[1]

Table 2: Physical Properties of 2-Tetradecanol

Property	Value	Conditions	Source
Appearance	White to off-white waxy to low-melting solid	Ambient	[3]
Melting Point	33-36 °C	760 mmHg	[3][5][6]
Boiling Point	283-285 °C	760 mmHg	[5][6]
170 °C	14 mmHg	[3]	
Density	0.8315 g/cm ³	[3]	
Flash Point	>113 °C	TCC	[3][5]
Refractive Index	1.4444	[3]	
pKa	15.27 ± 0.20	Predicted	[3]

Table 3: Solubility and Partition Data for 2-Tetradecanol

Property	Value	Conditions	Source
Water Solubility	1.3 mg/L	23°C	[1]
	1.686 mg/L	25°C	[1][6]
Solubility in Organic Solvents	Sparingly soluble in chloroform, slightly soluble in methanol (with heating and sonication)		[1][3]
Log P (octanol/water)	5.5	pH 7, 25°C	[1]
	5.778	Estimated	[1][5][6]

Table 4: Vapor Pressure of 2-Tetradecanol

Vapor Pressure	Conditions	Source
0.000354 mmHg	25°C	[1][3]
0.0002 hPa	25°C	[1]
0.008 mbar	38°C	[1]

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **2-tetradecanol** are based on standard analytical chemistry techniques. The following are generalized methodologies for key properties:

- **Melting Point Determination:** The melting point of **2-tetradecanol** can be determined using a standard melting point apparatus or by differential scanning calorimetry (DSC). In a typical DSC experiment, a small, weighed sample is heated at a constant rate in a controlled atmosphere. The instrument measures the heat flow to or from the sample relative to a reference. The melting point is identified as the peak of the endothermic transition in the resulting thermogram.

- **Boiling Point Determination:** The boiling point at atmospheric pressure is determined by distillation. The sample is heated in a distillation apparatus, and the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure and the liquid turns into a vapor is recorded as the boiling point. For boiling points at reduced pressure, a vacuum pump is connected to the distillation apparatus.
- **Solubility Determination:** To determine water solubility, an excess amount of **2-tetradecanol** is added to a known volume of water. The mixture is agitated at a constant temperature for a sufficient period to reach equilibrium. The saturated solution is then filtered, and the concentration of **2-tetradecanol** in the filtrate is determined using an appropriate analytical technique, such as gas chromatography-mass spectrometry (GC-MS). Solubility in organic solvents is determined similarly.
- **Log P (Octanol-Water Partition Coefficient) Determination:** The shake-flask method is a common technique. A known amount of **2-tetradecanol** is dissolved in a mixture of n-octanol and water. The mixture is shaken until equilibrium is reached, and the phases are then separated. The concentration of **2-tetradecanol** in both the octanol and water phases is measured, and the Log P is calculated as the logarithm of the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.

Applications and Research Areas

2-Tetradecanol's distinct properties make it a subject of research in several areas:

- **Biomarker Discovery:** **2-Tetradecanol** has been identified as a potential human metabolite, with trace amounts found in urine and blood.^[1] Altered levels of **2-tetradecanol** may be associated with certain diseases, including some types of cancer, suggesting its potential as a biomarker.^[1] Further research is necessary to validate its clinical utility.^[1]
- **Materials Science and Drug Delivery:** The amphiphilic nature of **2-tetradecanol** makes it a candidate for applications in materials science.^[1] It is being investigated for its role in developing novel drug delivery systems, where it could form micelles to encapsulate hydrophobic drugs, potentially improving their solubility and bioavailability.^[1]
- **Antimicrobial and Anti-inflammatory Activity:** Some studies have indicated that **2-tetradecanol** may possess antimicrobial activity against certain bacteria and fungi.^[1]

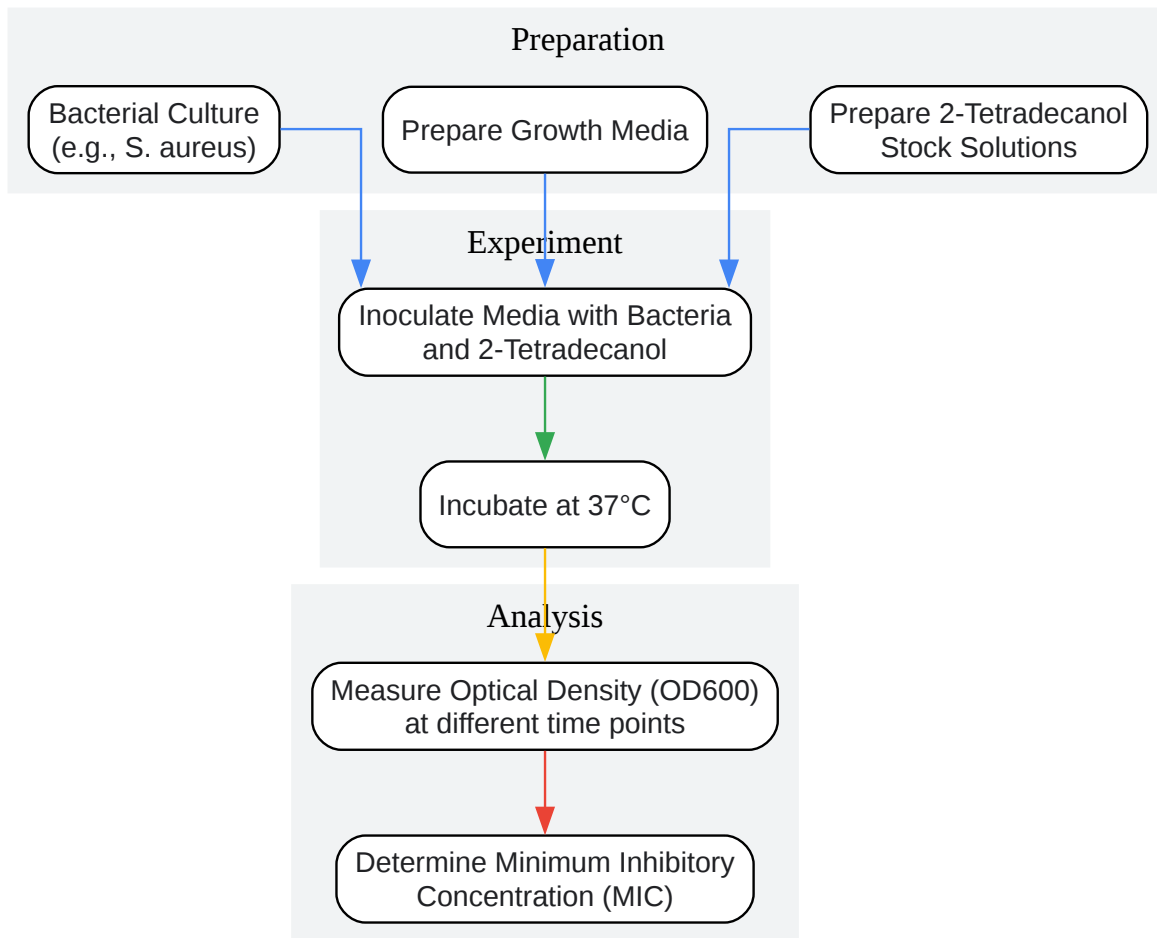
Additionally, a complex containing 1-tetradecanol has shown therapeutic potential in controlling the progression of chronic periodontal disease by inhibiting inflammatory cell infiltration and osteoclastic activity.[7] The precise mechanisms of these activities are still under investigation.[1]

Synthesis and Chemical Reactions

- **Synthesis:** **2-Tetradecanol** can be synthesized through several methods, including the reduction of tetradecanal or tetradecanoic acid using reducing agents like lithium aluminum hydride or sodium borohydride.[1] Another method involves the hydroformylation of 1-dodecene followed by reduction.[1]
- **Chemical Reactions:** As a secondary alcohol, **2-tetradecanol** undergoes typical alcohol reactions:
 - **Oxidation:** It can be oxidized to form a ketone (2-tetradecanone) or further to carboxylic acids under stronger conditions.[1]
 - **Esterification:** It reacts with carboxylic acids to form esters.[1]
 - **Dehydration:** Under acidic conditions, it can be dehydrated to form alkenes.[1]

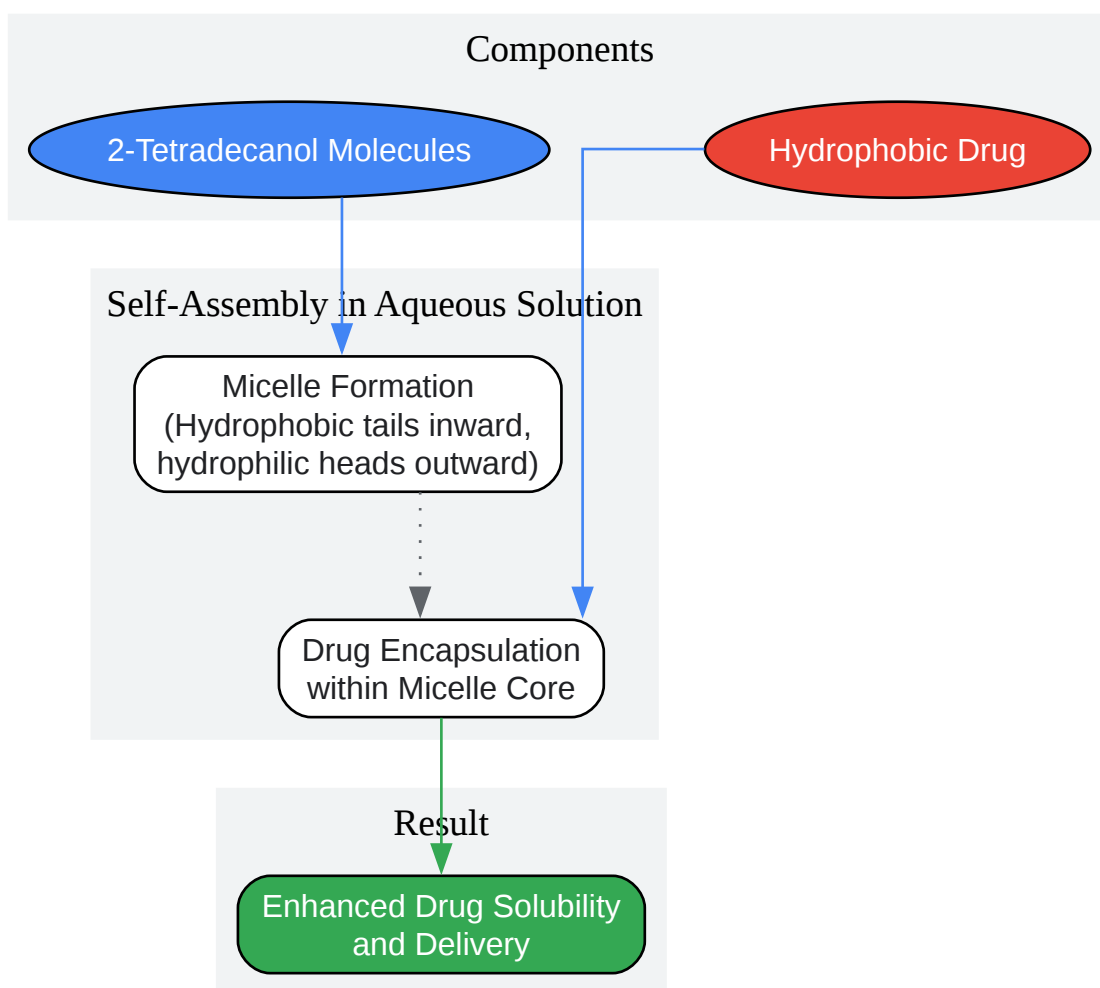
Visualizations

The following diagrams illustrate key concepts and workflows related to the study and application of **2-tetradecanol**.



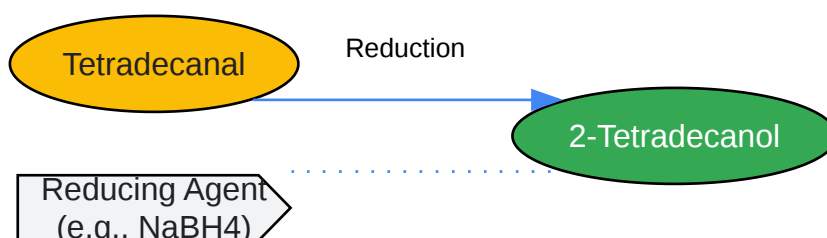
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Antimicrobial Activity Experimental Workflow



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Drug Delivery Mechanism via Micelle Formation



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Synthesis of **2-Tetradecanol** by Reduction

Safety and Handling

Under general use conditions, **2-tetradecanol** is considered relatively safe.[3] However, it is important to avoid contact with skin and eyes as it may cause irritation.[3] Good ventilation is recommended to avoid inhalation of vapors.[3] It is also advised to avoid contact with strong oxidizing agents and acids to prevent potentially dangerous reactions.[3]

Conclusion

2-Tetradecanol is a long-chain fatty alcohol with well-characterized chemical and physical properties. Its amphiphilic nature is the foundation for its current and potential applications in diverse fields such as drug delivery, materials science, and as a potential biomarker. Ongoing research into its biological activities, including antimicrobial and anti-inflammatory effects, may further expand its utility in the pharmaceutical and biomedical sectors. A thorough understanding of its properties, as outlined in this guide, is essential for its effective application in research and development.

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